

# Diethyl Maleate: A Technical Guide to Safe Handling, Storage, and Disposal

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## Compound of Interest

Compound Name: Diethyl Maleate

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This document provides a comprehensive overview of the safety, handling, and storage precautions for **diethyl maleate**. The information is intended to guide laboratory personnel in the safe use of this chemical and to ensure compliance with standard safety protocols.

## Chemical and Physical Properties

**Diethyl maleate** is a colorless liquid with a faint, pleasant odor. It is miscible with alcohol, diethyl ether, and paraffinic hydrocarbons, but insoluble in water.<sup>[1]</sup> Key physical and chemical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C8H12O4	[1][2]
Molecular Weight	172.18 g/mol	[1][2]
CAS Number	141-05-9	
Boiling Point	225 °C (437 °F)	
Melting Point	-10 °C (14 °F)	
Flash Point	93 °C (199.4 °F)	
Specific Gravity	1.060 - 1.064	
Vapor Pressure	1 mmHg @ 57.3 °C	
Vapor Density	5.94 (Air = 1.0)	

## Toxicological Data

**Diethyl maleate** is considered a hazardous substance and can cause irritation to the eyes, skin, and respiratory system. It may also cause skin sensitization. The primary health effects are summarized in the table below.

Toxicity Data	Value	Species	References
Oral LD50	3200 mg/kg	Rat	
Dermal LD50	4000 mg/kg	Rabbit	
Dermal LD50	5000 mg/kg	Rat	
Intraperitoneal LD50	3070 mg/kg	Rat	

### Signs and Symptoms of Exposure:

- Eye Contact: Causes serious eye irritation.
- Skin Contact: May cause an allergic skin reaction. Repeated exposure can potentially lead to skin dryness and cracking.

- Inhalation: Inhalation of vapors may cause drowsiness, dizziness, and respiratory irritation.
- Ingestion: May be harmful if swallowed. Symptoms can include nausea, vomiting, diarrhea, and cramps. Massive exposures may lead to liver and kidney damage.

## Safety and Handling Precautions

Proper handling of **diethyl maleate** is crucial to minimize exposure and ensure a safe working environment. The following procedures should be strictly adhered to.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with handling **diethyl maleate** should be conducted to determine the appropriate PPE. The following are general recommendations:

PPE	Specifications	References
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	
Respiratory Protection	Use in a well-ventilated area. If engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	

## General Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.

- Avoid contact with eyes, skin, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

## Storage Requirements

Proper storage of **diethyl maleate** is essential to maintain its stability and prevent hazardous situations.

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed when not in use.
- Store away from incompatible materials such as strong acids, bases, oxidizing agents, and reducing agents.
- Protect from physical damage.
- Long-term contact with air and light may lead to the formation of explosive peroxides. It is recommended to date containers upon receipt and opening.

## Emergency Procedures

In the event of an emergency, follow these procedures and seek immediate medical attention.

## First Aid Measures

Exposure	First Aid Procedure	References
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do.	
Skin Contact	Immediately wash with plenty of soap and water. Remove contaminated clothing and shoes.	
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.	

## Fire Fighting Measures

**Diethyl maleate** is a combustible liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Fire Fighting Procedures: Wear self-contained breathing apparatus (SCBA) and full protective gear. Use water spray to cool nearby containers.
- Hazardous Combustion Products: Carbon monoxide and carbon dioxide.

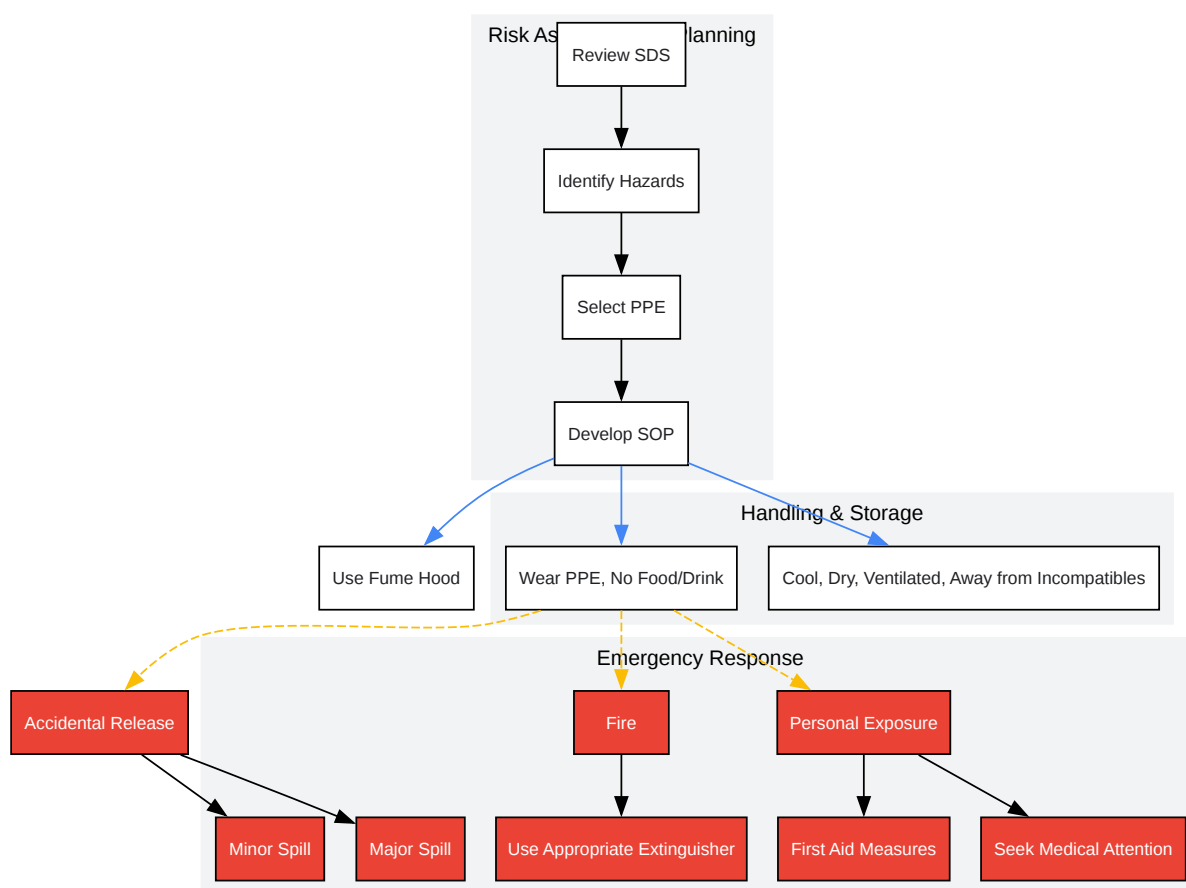
## Accidental Release Measures

- Minor Spills: Remove all ignition sources. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.

- Major Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Prevent the spill from entering drains or waterways.

## Logical Workflow for Safety Precautions

The following diagram illustrates the logical flow of safety precautions when working with **diethyl maleate**, from initial risk assessment to emergency response.



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Caption: Logical workflow for **diethyl maleate** safety precautions.

## Generalized Experimental Workflow for Acute Oral Toxicity (LD50) Study

The following diagram outlines a generalized workflow for determining the acute oral toxicity (LD50) of a substance like **diethyl maleate**. This is a simplified representation and specific protocols may vary.

Caption: Generalized workflow for an acute oral toxicity study.

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## References

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